

N-Formylindoline molecular weight and formula

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Compound of Interest

Compound Name: N-Formylindoline

Cat. No.: B030428

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N-Formylindoline: A Technical Overview

This guide provides a detailed summary of the core molecular properties of **N-Formylindoline**, a derivative of indoline. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Molecular Data

The fundamental quantitative data for **N-Formylindoline** is presented below, offering a clear summary of its molecular composition and weight.

Property	Value
Molecular Formula	C ₉ H ₉ NO
Molecular Weight	147.17 g/mol [1] [2] [3]
Elemental Composition	Carbon (C), Hydrogen (H), Nitrogen (N), Oxygen (O)

Synthesis of Formylated Indole Derivatives: An Experimental Protocol

While specific experimental protocols for the direct synthesis of **N-Formylindoline** are not readily available in the public literature, a common method for the formylation of the related compound, indole, is the Vilsmeier-Haack reaction. This procedure provides a representative

example of how a formyl group can be introduced onto an indole or similar heterocyclic scaffold.

Reaction: Formylation of Indole to produce Indole-3-aldehyde

Reagents:

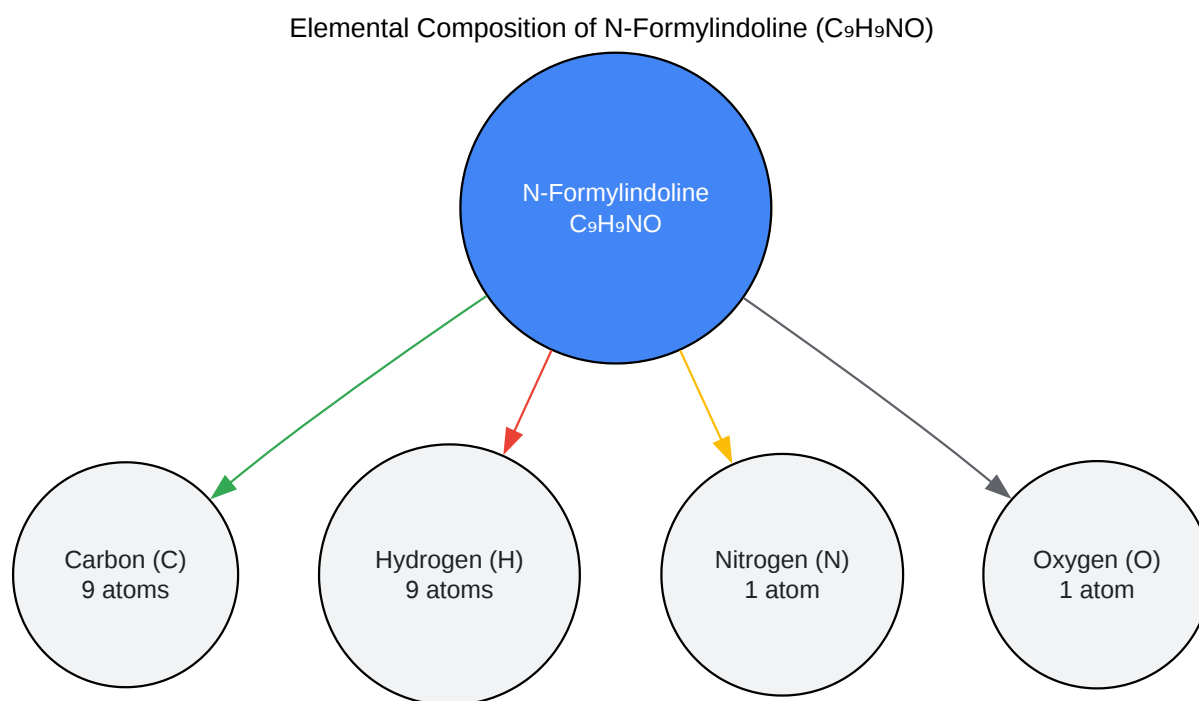
- Indole
- Phosphorus oxychloride (POCl_3)
- N,N-Dimethylformamide (DMF)
- Sodium Hydroxide (NaOH)
- Ice

Procedure:

- N,N-Dimethylformamide is cooled in an ice-salt bath.
- Phosphorus oxychloride is added dropwise to the cooled DMF with stirring to form the Vilsmeier reagent.
- A solution of indole in DMF is then added to the Vilsmeier reagent at a controlled temperature.
- The reaction mixture is stirred and the temperature is raised to 35°C .
- The resulting solution is then hydrolyzed by adding it to a mixture of ice and water.
- The mixture is made alkaline by the addition of a sodium hydroxide solution.
- The suspension is heated to boiling and then allowed to cool, promoting the precipitation of the product.
- The crude product, indole-3-aldehyde, is collected by filtration, washed with water, and then air-dried.

Elemental Composition of N-Formylindoline

The following diagram illustrates the elemental makeup of the **N-Formylindoline** molecule based on its chemical formula, C_9H_9NO .



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Elemental makeup of **N-Formylindoline**.

It is important to note that while **N-Formylindoline** is a structurally defined chemical, there is limited publicly available information regarding its specific biological activity or involvement in signaling pathways. The provided synthesis protocol is for a related, but structurally different, compound and should be considered as a general example of a formylation reaction in this chemical space. Further research is required to elucidate the specific biological roles and synthetic routes for **N-Formylindoline**.

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References

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- 2. molbase.com [molbase.com]
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